

# Linoleyl Laurate: A Technical Overview for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Linoleyl laurate*

Cat. No.: B15551482

[Get Quote](#)

An in-depth guide for researchers, scientists, and professionals in drug development on the chemical properties, synthesis, and safety of **linoleyl laurate**.

**Linoleyl laurate** is a wax ester, a class of lipids known for their diverse applications in the pharmaceutical, cosmetic, and agricultural industries. This document provides a comprehensive technical summary of **linoleyl laurate**, including its chemical identifiers, physicochemical properties, a representative synthesis protocol, and safety information. Due to the limited publicly available data on the specific biological pathways of **linoleyl laurate**, this guide focuses on its chemical characteristics and a general enzymatic synthesis approach applicable to wax esters.

## Core Chemical and Physical Data

Quantitative data for **linoleyl laurate** is summarized in the table below. It is important to note that while the CAS number and molecular weight are specific to **linoleyl laurate**, some physicochemical properties are not readily available and data for related compounds are provided for reference.

| Property           | Value  | Source                                  |
|--------------------|--|---|
| CAS Number         | 914926-18-4                                    | <a href="#">[1]</a>                     |
| Molecular Formula  | C <sub>30</sub> H <sub>56</sub> O <sub>2</sub> | <a href="#">[1]</a>                     |
| Molecular Weight   | 448.76 g/mol                                   | <a href="#">[1]</a>                     |
| Physical State     | Liquid   | <a href="#">[2]</a>                     |
| Purity             | >99%   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Storage Conditions | Freezer  | <a href="#">[2]</a>                     |
| Solubility         | Insoluble in water                             | <a href="#">[3]</a>                     |
| Boiling Point      | Not available                                  |   |
| Melting Point      | Not available                                  |   |
| Density            | Not available                                  |   |

## Toxicological and Safety Information

**Linoleyl laurate** is not classified as a hazardous substance.[\[3\]](#) It is not reported to have carcinogenic, mutagenic, or reproductive toxic effects.[\[3\]](#) Minor irritation may occur in susceptible individuals, and fumes from the heated product may cause irritation.[\[3\]](#) In case of fire, it can produce harmful gases such as carbon monoxide and carbon dioxide.[\[3\]](#) Standard precautions for handling chemicals should be observed. For the related compound, lauryl laurate, the acute oral toxicity is expected to be greater than 5 g/kg, and the acute dermal toxicity is expected to be greater than 2 g/kg.[\[4\]](#)

## Experimental Protocols: Synthesis of Wax Esters

While a specific, detailed experimental protocol for the synthesis of **linoleyl laurate** is not readily available in the cited literature, a general and widely used method for producing wax esters is through lipase-catalyzed esterification. This enzymatic approach is favored for its high selectivity and operation under mild conditions.

## Representative Protocol: Lipase-Catalyzed Synthesis of a Wax Ester

This protocol is a representative example for the synthesis of a wax ester, such as cetyl oleate, and can be adapted for **linoleyl laurate**.

### Materials:

- Immobilized lipase from *Candida* sp.
- Linoleic acid (or other fatty acid)
- Lauryl alcohol (or other fatty alcohol)
- Solvent-free system or an appropriate organic solvent (e.g., hexane)
- Thermostatic shaker or reactor with agitation
- Ethanol
- Saturated sodium carbonate solution

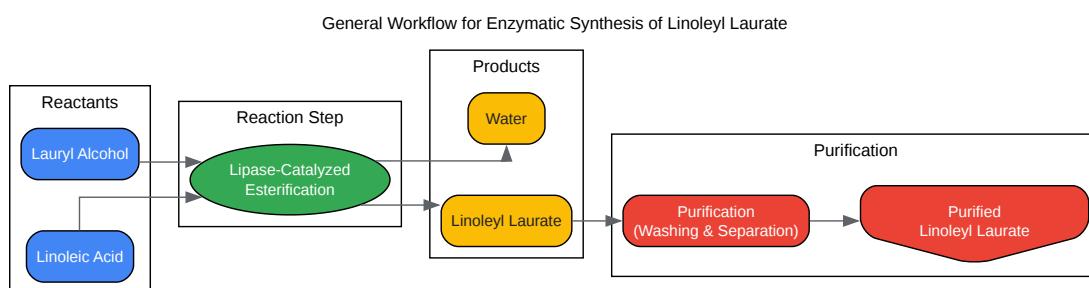
### Procedure:

- Reaction Setup: In a suitable reaction vessel (e.g., a 50 mL flask or a larger three-neck flask for scaled-up reactions), combine the fatty acid and fatty alcohol. A typical molar ratio of acid to alcohol is 1:0.9.[5][6]
- Enzyme Addition: Add the immobilized lipase. The enzyme dosage can range from 2.5% to 10% by mass of the fatty acid.[5][6]
- Reaction Conditions: The reaction is typically conducted at a temperature of around 40°C with constant agitation (e.g., 170-200 rpm).[5][6] For a solvent-free system, the reaction can be left open to facilitate water removal, which drives the equilibrium towards ester formation. [5][6]
- Reaction Time: The reaction time can vary from 8 to 24 hours, with conversion rates reaching up to 98%. [5][6]

- Product Purification: After the reaction, the immobilized lipase can be recovered by filtration for potential reuse.[5][6] The product can be purified by washing with ethanol to remove unreacted alcohol and with a saturated sodium carbonate solution to remove any remaining fatty acids.[5][6]

## Visualizing the Synthesis Workflow

The following diagram illustrates a generalized workflow for the enzymatic synthesis of a wax ester like **linoleyl laurate**.



[Click to download full resolution via product page](#)

Caption: Enzymatic Synthesis of **Linoleyl Laurate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. LINOLEYL LAURATE | 914926-18-4 | INDOFINE Chemical Company  
[indofinechemical.com]
- 2. larodan.com [larodan.com]
- 3. cosmobiousa.com [cosmobiousa.com]
- 4. shayandcompany.com [shayandcompany.com]
- 5. Research Portal [scholarworks.brandeis.edu]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Linoleyl Laurate: A Technical Overview for Scientific Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15551482#linoleyl-laurate-cas-number-and-molecular-weight>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)